

Essential Safety and Logistics for Handling Dibromododecane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dibromododecane

Cat. No.: B8593686

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds like 1,12-**Dibromododecane**. Adherence to strict safety protocols and operational plans minimizes risks and ensures the integrity of research. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for 1,12-**Dibromododecane**.

Physical and Chemical Properties

Understanding the properties of a substance is the first step toward safe handling.

Property	Value
Appearance	Beige solid[1][2][3]
Odor	Odorless[1][2][3]
Melting Point	37 - 42 °C / 98.6 - 107.6 °F[1][2][3]
Boiling Point	215 °C / 419 °F @ 15 mmHg[2][3][4]
Flash Point	> 110 °C / > 230 °F[1][2][3]
Molecular Formula	C12H24Br2[1]
Molecular Weight	328.13 g/mol [5][6]

Operational Plan: Safe Handling of 1,12-Dibromododecane

A systematic approach to handling 1,12-**Dibromododecane** is crucial to prevent exposure and accidents.

1. Engineering Controls:

- **Ventilation:** Always handle 1,12-**Dibromododecane** in a well-ventilated area. For laboratory-scale use, a chemical fume hood or other local exhaust ventilation should be employed to minimize dust and vapor exposure.^[7]
- **Safety Equipment:** Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

2. Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Wear chemical safety goggles or safety glasses with side-shields that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[1][3][7]}
- **Hand Protection:** Chemical-resistant gloves are mandatory. Suitable materials include nitrile rubber, neoprene, or PVC.^[1] Always inspect gloves before use and dispose of contaminated gloves after use in accordance with good laboratory practices.^[7]
- **Body Protection:** Wear a lab coat or other appropriate protective clothing to prevent skin exposure.^{[1][7]} For tasks with a higher risk of splashing, impervious clothing may be necessary.^[7]
- **Respiratory Protection:** Under normal laboratory use with adequate ventilation, respiratory protection is not typically required.^{[1][3]} For large-scale operations, in emergencies, or where ventilation is inadequate, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.^{[1][7]} A type N95 dust mask may also be appropriate where dust formation is a concern.^[5]

3. Handling Procedures:

- Avoid contact with skin and eyes.[1][3][7][8]
- Do not breathe dust.[1][3][8] Handle the solid carefully to prevent the formation of dust and aerosols.[7]
- Do not ingest. If swallowed, seek immediate medical assistance.[1][3][8]
- Practice good industrial hygiene: wash hands before breaks and after work, and do not eat, drink, or smoke in the handling area.[1]

4. Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][3][7][8]
- Store away from strong oxidizing agents.[2][3][4][7]

Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

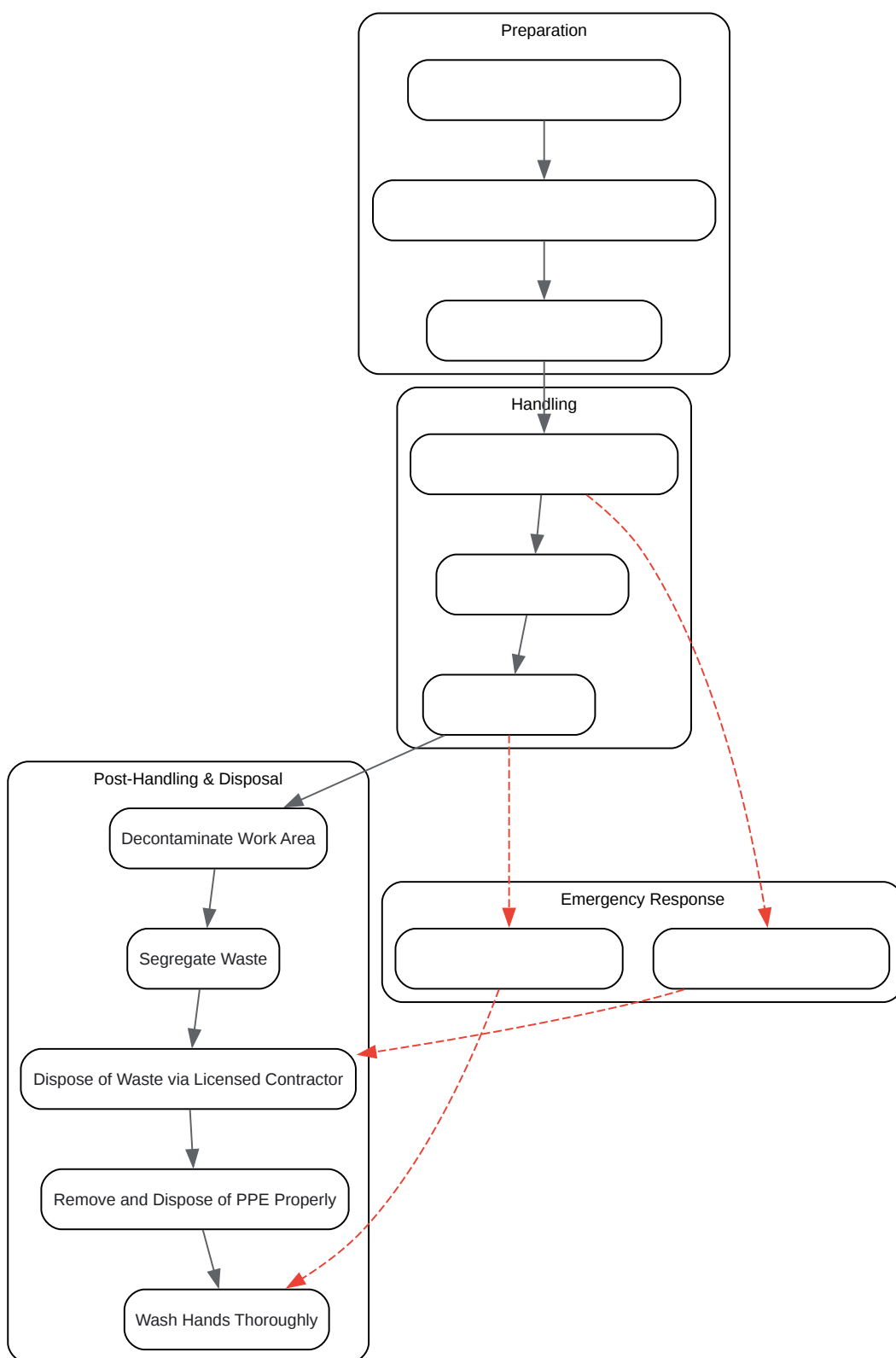
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][2][3][8]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention if irritation persists.[1][2][3][7][8][9]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[1][2][7][8][9]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention.[1][2][3][7][8]

Disposal Plan

Proper disposal of 1,12-**Dibromododecane** and its containers is essential to prevent environmental contamination.

- Waste Chemical: Disposal of this material should be handled by a licensed professional waste disposal service.[\[7\]](#)
- Containment: In case of a spill, sweep up the solid material, avoiding dust formation, and shovel it into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Environmental Precautions: Do not let this chemical enter the environment.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Contaminated Packaging: Empty containers should be disposed of in accordance with local regulations. Do not re-use empty containers.[\[8\]](#)

Workflow for Safe Handling of 1,12-Dibromododecane



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Caption: Workflow for the safe handling of 1,12-**Dibromododecane**.

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